

Measuring Apoptosis Induction by BAD (103-127): Application Notes and Protocols

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Compound of Interest

Compound Name: BAD (103-127) (human)

Cat. No.: B13906742

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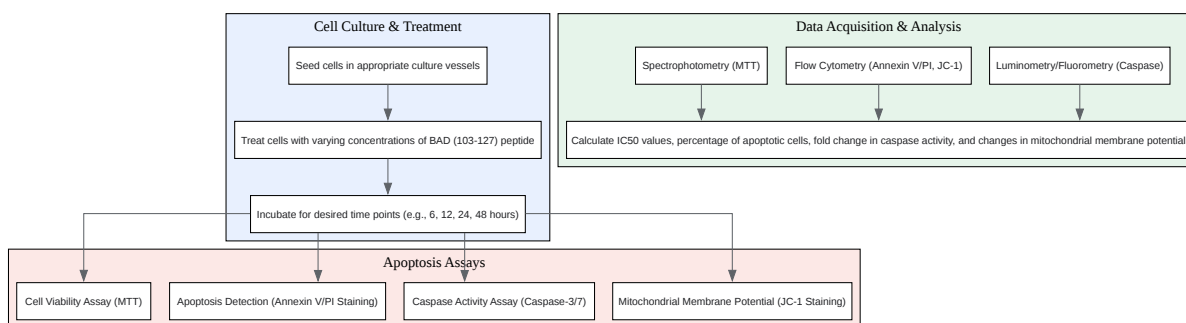
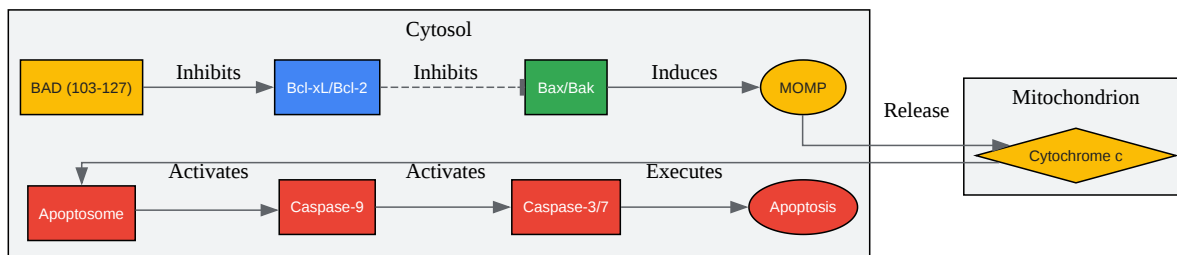
Introduction

The BCL-2 associated death promoter (BAD) is a pro-apoptotic member of the B-cell lymphoma 2 (Bcl-2) family of proteins, playing a crucial role in the intrinsic pathway of apoptosis. Specifically, the BAD (103-127) peptide, corresponding to the BH3 domain, is a key functional region responsible for its pro-apoptotic activity. This peptide acts by binding to and inhibiting anti-apoptotic Bcl-2 family members, such as Bcl-xL and Bcl-2. This action liberates pro-apoptotic effector proteins like Bax and Bak, leading to their oligomerization, mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and the subsequent activation of caspases, culminating in programmed cell death.

These application notes provide a comprehensive guide for researchers to effectively measure the induction of apoptosis by the BAD (103-127) peptide. Detailed protocols for key assays are provided, along with data presentation in a clear, tabular format to facilitate experimental design and data interpretation.

Signaling Pathway of BAD-Induced Apoptosis

The BAD (103-127) peptide initiates apoptosis through the mitochondrial pathway. The following diagram illustrates the core signaling cascade.



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